

A Comprehensive Spectroscopic Guide to (2R)-1-methoxypropan-2-amine

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Compound of Interest

Compound Name: (2R)-1-methoxypropan-2-amine

CAS No.: 99636-38-1

Cat. No.: B1588799

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This technical guide provides an in-depth analysis of the spectroscopic data for **(2R)-1-methoxypropan-2-amine** (CAS No. 99636-38-1), a chiral amine of interest in pharmaceutical and agrochemical research. The following sections detail the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this molecule.

Introduction

(2R)-1-methoxypropan-2-amine is a chiral primary amine with the molecular formula $C_4H_{11}NO$ and a molecular weight of 89.14 g/mol.[1][2] Its structure consists of a propane backbone with a methoxy group at the C1 position and an amine group at the chiral center, C2. Understanding the spectroscopic signature of this molecule is fundamental for its identification, purity assessment, and structural elucidation in various research and development settings.

It is important to note that in a standard (achiral) spectroscopic measurement, enantiomers such as (2R)- and (2S)-1-methoxypropan-2-amine are indistinguishable.[3][4] Therefore, the data presented herein, sourced for the racemic mixture known as methoxyisopropylamine, is representative of the individual enantiomers in an achiral environment.

Molecular Structure and Spectroscopic Correlation

The key to interpreting the spectroscopic data lies in understanding the chemical environment of each atom within the molecule.

Caption: Molecular structure of **(2R)-1-methoxypropan-2-amine** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For a chiral molecule in an achiral solvent, the NMR spectra of the two enantiomers are identical.^[4]

¹H NMR Spectroscopy

The ¹H NMR spectrum of 1-methoxypropan-2-amine will exhibit distinct signals corresponding to the chemically non-equivalent protons in the molecule.

Experimental Protocol: ¹H NMR A sample of 1-methoxypropan-2-amine is dissolved in a deuterated solvent, typically chloroform-d (CDCl₃) or deuterium oxide (D₂O), containing a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm). The spectrum is then acquired on a standard NMR spectrometer.

Protons	Chemical Shift (δ) ppm (Predicted)	Multiplicity	Integration	Rationale
-NH ₂	0.5 - 5.0	Broad singlet	2H	The chemical shift is highly variable and depends on concentration, solvent, and temperature. The protons are exchangeable, leading to a broad signal.
-CH(NH ₂)	~2.8 - 3.2	Multiplet	1H	This proton is deshielded by the adjacent electron-withdrawing amine group. It will be split by the protons on the neighboring CH ₂ and CH ₃ groups.

-CH ₂ -O	~3.2 - 3.5	Multiplet	2H	These protons are adjacent to the chiral center and the oxygen atom, leading to a downfield shift. They are diastereotopic and may appear as a complex multiplet.
-O-CH ₃	~3.3	Singlet	3H	The methyl group attached to the oxygen is in a distinct chemical environment, appearing as a sharp singlet.
-CH-CH ₃	~1.0 - 1.2	Doublet	3H	This methyl group is adjacent to the chiral center's CH group and will be split into a doublet.

Rationale for Experimental Choices:

- Solvent: CDCl₃ is a common choice for its ability to dissolve a wide range of organic compounds. D₂O can also be used and is particularly useful for identifying the -NH₂ protons, as they will exchange with deuterium, causing their signal to disappear from the spectrum.
- Internal Standard: TMS is used as a universal reference point (δ 0.0 ppm) for chemical shifts in ¹H NMR spectroscopy.[\[5\]](#)

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule.

Experimental Protocol: ^{13}C NMR The sample is prepared as for ^1H NMR. The ^{13}C NMR spectrum is typically acquired with proton decoupling to simplify the spectrum to a series of single lines for each unique carbon atom.

Carbon	Chemical Shift (δ) ppm (Predicted)	Rationale
CH(NH ₂)	~45 - 55	The carbon atom bonded to the nitrogen is significantly deshielded.
CH ₂ -O	~70 - 80	The carbon atom bonded to the oxygen atom experiences a strong deshielding effect, shifting it significantly downfield.
-O-CH ₃	~55 - 65	The methoxy carbon is also deshielded by the attached oxygen.
-CH-CH ₃	~15 - 25	The terminal methyl carbon is in a relatively shielded environment and appears upfield.

Rationale for Experimental Choices:

- Proton Decoupling: This technique simplifies the spectrum by removing the splitting of carbon signals by attached protons, resulting in a single peak for each chemically equivalent carbon atom, which aids in interpretation.^[6]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation at specific vibrational frequencies.

Experimental Protocol: IR For a liquid sample like 1-methoxypropan-2-amine, the IR spectrum is most conveniently obtained using an Attenuated Total Reflectance (ATR) accessory. A drop of the neat liquid is placed on the ATR crystal, and the spectrum is recorded. Alternatively, a thin film of the liquid can be prepared between two salt plates (e.g., NaCl or KBr).

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3300 - 3500	N-H stretch	Primary Amine (-NH ₂)
2850 - 3000	C-H stretch	Alkanes (-CH, -CH ₂ , -CH ₃)
1590 - 1650	N-H bend (scissoring)	Primary Amine (-NH ₂)
1070 - 1150	C-O stretch	Ether (-O-)
1000 - 1250	C-N stretch	Aliphatic Amine

Rationale for Experimental Choices:

- ATR-FTIR: This is a modern, rapid, and non-destructive method for obtaining IR spectra of liquid and solid samples, requiring minimal sample preparation.
- Neat Liquid: As 1-methoxypropan-2-amine is a liquid at room temperature, running the spectrum of the pure substance provides a strong signal without interference from solvents.

[1]

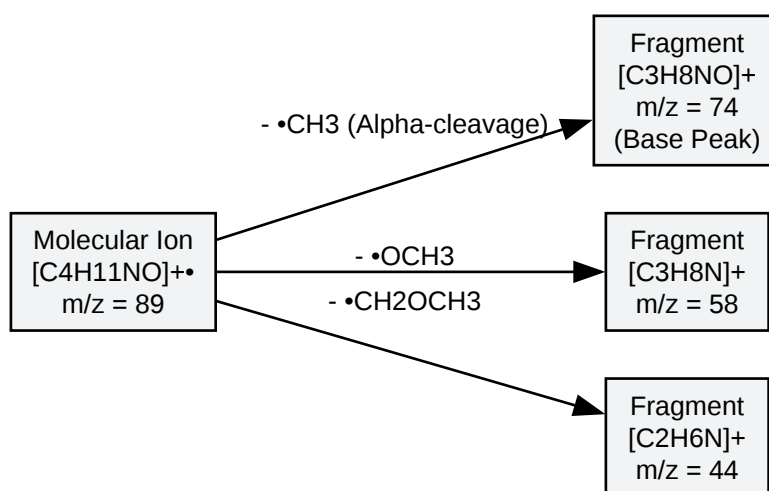
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule upon ionization.

Experimental Protocol: MS The sample is introduced into the mass spectrometer, often via gas chromatography (GC-MS) for volatile liquids. In the ion source, the molecules are ionized, typically by electron impact (EI). The resulting ions are then separated based on their mass-to-charge ratio (m/z).

Expected Fragmentation Pattern:

- Molecular Ion (M^+): The molecular ion peak is expected at $m/z = 89$, corresponding to the molecular weight of $C_4H_{11}NO$. According to the nitrogen rule, a molecule with an odd number of nitrogen atoms will have an odd molecular weight, which is consistent with the observed mass.^[7]
- Base Peak: The most abundant fragment ion, known as the base peak, is often the result of alpha-cleavage. For 1-methoxypropan-2-amine, the most likely alpha-cleavage is the loss of a methyl radical ($\bullet CH_3$) to form a resonance-stabilized iminium ion.
 - $[CH_3OCH_2CH(NH_2)CH_3]^+ \bullet \rightarrow [CH_3OCH_2CH=NH_2]^+ + \bullet CH_3$ ($m/z = 74$)
- Other Significant Fragments:
 - Loss of a methoxy radical ($\bullet OCH_3$) leading to a fragment at $m/z = 58$.
 - Loss of the aminomethyl group ($\bullet CH_2NH_2$) leading to a fragment at $m/z = 59$.
 - A prominent peak at $m/z = 44$ is likely due to the $[CH(NH_2)CH_3]^+$ fragment resulting from cleavage of the C1-C2 bond.



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Caption: Predicted major fragmentation pathways for 1-methoxypropan-2-amine in mass spectrometry.

Rationale for Experimental Choices:

- Electron Impact (EI): EI is a hard ionization technique that causes extensive fragmentation, providing a detailed fragmentation pattern that is useful for structural elucidation and creating a reproducible "fingerprint" of the molecule.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive analytical profile of **(2R)-1-methoxypropan-2-amine**. The ^1H and ^{13}C NMR spectra define the carbon-hydrogen framework, the IR spectrum confirms the presence of key functional groups (amine and ether), and the mass spectrum establishes the molecular weight and characteristic fragmentation patterns. This information is invaluable for researchers and scientists in confirming the identity and purity of this chiral building block in drug development and other scientific applications.

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